

Technical Guide: Spectral Data of Ethynyl(diphenyl)phosphine Oxide

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Compound of Interest

Compound Name: Ethynyl(diphenyl)phosphine Oxide

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Introduction

Ethynyl(diphenyl)phosphine oxide (EDPO) is a versatile organophosphorus compound with applications in organic synthesis and materials science. Its unique structure, featuring a terminal alkyne and a diphenylphosphine oxide group, makes it a valuable building block and a subject of interest for spectroscopic analysis. This guide provides a comprehensive overview of the available spectral data for EDPO, detailed experimental protocols for its characterization, and a visualization of its synthetic pathway.

Spectral Data

The following tables summarize the key spectral data for **ethynyl(diphenyl)phosphine oxide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of EDPO. The chemical shifts and coupling constants provide detailed information about the electronic environment of the hydrogen, carbon, and phosphorus nuclei.

Table 1: NMR Spectral Data for **Ethynyl(diphenyl)phosphine Oxide**

Nucleus	Spectrometer Frequency (MHz)	Solvent	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
^1H	400	CDCl_3	8.07	d	481.1
7.73–7.68	m				
7.59–7.55	m				
7.51–7.47	m				
^{13}C	100	CDCl_3	132.4	d	$J(\text{P-C}) = 3.0$
131.2	d	$J(\text{P-C}) = 101.0$			
130.5	d	$J(\text{P-C}) = 12.0$			
128.8	d	$J(\text{P-C}) = 13.0$			
^{31}P	162	CDCl_3	21.5	d	481.1

Data sourced from a supplementary information file from The Royal Society of Chemistry.[\[1\]](#)

Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in a molecule. For **ethynyl(diphenyl)phosphine oxide**, key vibrational modes include the P=O stretch, C \equiv C stretch, and aromatic C-H and C=C vibrations. Specific peak positions are not consistently reported in the available literature.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound. The exact mass of **ethynyl(diphenyl)phosphine oxide** is 226.05500 u.[\[2\]](#) While detailed mass spectra for this specific compound are not readily available in the public domain, the expected molecular ion peak $[\text{M}]^+$ would be observed at m/z 226.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectral data presented above. These are based on common laboratory practices and information from various research articles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **ethynyl(diphenyl)phosphine oxide** in about 0.6 mL of deuterated chloroform (CDCl_3).
- **Internal Standard:** Tetramethylsilane (TMS) is typically used as an internal standard for ^1H and ^{13}C NMR, with its signal set to 0.00 ppm.^[1] For ^{31}P NMR, an external standard such as 85% H_3PO_4 may be used.
- **Instrumentation:** Record spectra on a 400 MHz or 500 MHz NMR spectrometer.^[1]
- **Data Acquisition:**
 - For ^1H NMR, acquire spectra with a sufficient number of scans to obtain a good signal-to-noise ratio.
 - For ^{13}C NMR, use a proton-decoupled pulse sequence.
 - For ^{31}P NMR, acquire spectra with proton decoupling.
- **Data Processing:** Process the raw data using appropriate software to perform Fourier transformation, phase correction, and baseline correction.

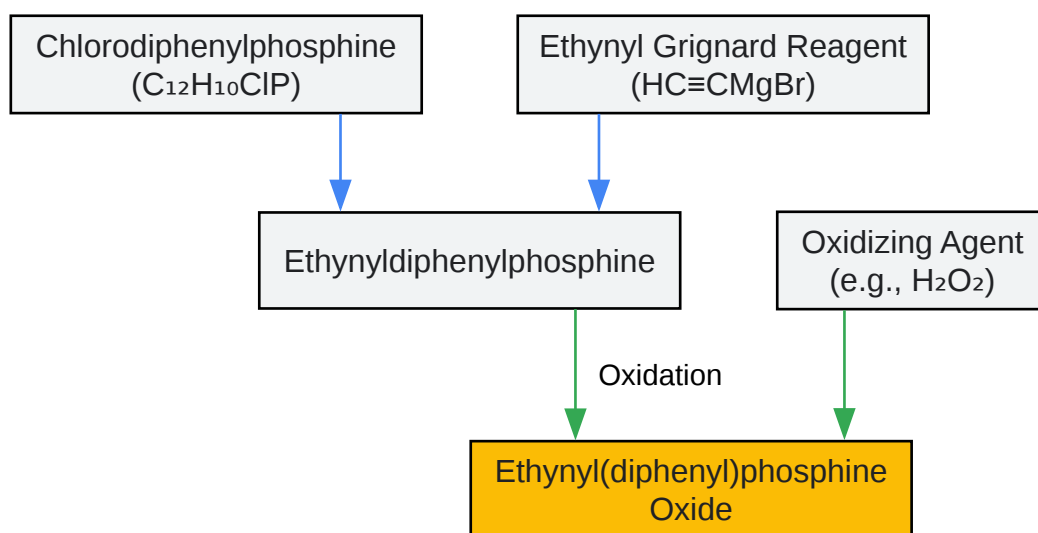
High-Resolution Mass Spectrometry (HRMS)

- **Instrumentation:** Utilize a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, often coupled with an electrospray ionization (ESI) source.^[3]
- **Sample Preparation:** Prepare a dilute solution of the sample in a suitable solvent like methanol or acetonitrile.
- **Data Acquisition:** Infuse the sample solution into the ion source. Acquire data in positive ion mode to observe the $[\text{M}+\text{H}]^+$ ion.

- Data Analysis: Determine the accurate mass of the molecular ion and compare it with the calculated theoretical mass to confirm the elemental composition.

Synthesis Workflow

The following diagram illustrates a common synthetic route for **ethynyl(diphenyl)phosphine oxide**. The process involves the reaction of chlorodiphenylphosphine with a source of the ethynyl group, followed by oxidation.



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Caption: Synthetic pathway for **ethynyl(diphenyl)phosphine oxide**.

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References

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